sebacic dihydrazide molecular structure and functional groups

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Sebacic dihydrazide*
CAS No.:	*925-83-7*
Cat. No.:	*B147458*

Get Quote

An In-depth Technical Guide to **Sebacic Dihydrazide**: Molecular Structure, Functional Groups, and Applications

Abstract

Sebacic Dihydrazide (SDH), systematically named decanedihydrazide, is a symmetrical organic molecule recognized for its pivotal role as a crosslinking agent, curing agent, and polymer modifier. Its unique molecular architecture, consisting of a long, flexible ten-carbon aliphatic backbone capped at both ends by highly reactive hydrazide functional groups, dictates its utility across a spectrum of applications, from high-performance polymers to advanced biomedical systems. This guide provides a comprehensive examination of the molecular structure of SDH, delves into the chemistry of its defining functional groups, outlines its synthesis, and explores its primary applications, grounding the discussion in established chemical principles and field-proven data.

The Molecular Architecture of **Sebacic Dihydrazide**

Sebacic Dihydrazide is a white crystalline solid at room temperature, characterized by the chemical formula $C_{10}H_{22}N_4O_2$ and a molecular weight of approximately 230.31 g/mol .[1][2][3]

The structure is derived from sebacic acid, a naturally occurring dicarboxylic acid that can be sourced from renewable resources like castor oil.[1][4]

The molecule's structure can be deconstructed into two key components:

- The Aliphatic Spacer: A linear ten-carbon chain (- $(CH_2)_8$ -) forms the core of the molecule. This long, flexible chain is fundamental to the physical properties SDH imparts to polymer systems, such as flexibility and toughness.[5]
- The Hydrazide Functional Groups: At each terminus of the aliphatic chain lies a hydrazide group (-$CONHNH_2$). These groups are the epicenters of SDH's chemical reactivity and are responsible for its function as a crosslinker and curing agent.[1][2]

The symmetrical, difunctional nature of SDH allows it to act as a molecular bridge, connecting polymer chains to build robust, three-dimensional networks.

Caption: Molecular structure of **Sebacic Dihydrazide** (Decanedihydrazide).

Spectroscopic Characterization

The structure of SDH is unequivocally confirmed through standard spectroscopic techniques.[1]

- Infrared (IR) Spectroscopy: The IR spectrum of SDH would prominently feature absorption bands corresponding to N-H stretching of the amine and amide groups (typically in the 3200-3400 cm^{-1} region), C=O stretching of the amide (around 1650 cm^{-1}), and C-H stretching of the aliphatic chain (around 2850-2950 cm^{-1}).[6]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR spectroscopy would show characteristic signals for the protons on the -NH_2 and -NH- groups, as well as distinct signals for the methylene (-CH_2-) protons of the aliphatic backbone.[7][8] The protons alpha to the carbonyl groups would be shifted downfield compared to the other protons in the chain.

The Chemistry of the Hydrazide Functional Group

The utility of SDH is almost entirely owed to the reactivity of its terminal hydrazide moieties. A hydrazide is an amine derivative characterized by the presence of a nitrogen-nitrogen single

© 2026 BenchChem. All rights reserved.

bond adjacent to a carbonyl group.[9] This arrangement creates a unique electronic environment:

- Nucleophilicity: The terminal amino group (-NH_2) of the hydrazide is highly nucleophilic, significantly more so than a typical aromatic amine.[10] This is because its lone pair of electrons is not delocalized into an aromatic ring. This enhanced nucleophilicity makes it highly reactive towards electrophilic centers.

- Acidity and Basicity: Unlike hydrazine itself, hydrazides are generally considered non-basic. The electron-withdrawing effect of the adjacent carbonyl group reduces the basicity of the nitrogen atoms.[9]

The primary reactions involving the hydrazide group in industrial applications are:

- Reaction with Carbonyls (Aldehydes & Ketones): Hydrazides readily react with aldehydes and ketones in a condensation reaction to form stable hydrazone linkages (-C=N-NH-C=O).[2][11] This reaction is fundamental to its use in bioconjugation and in certain crosslinking applications.[2][12]

- Reaction with Epoxides: The active hydrogen atoms on the hydrazide's nitrogen atoms can react with the electrophilic carbon of an epoxide ring, leading to ring-opening.[5] Since each of SDH's terminal hydrazide groups has two active hydrogens (-NH-H and -NH_2), the molecule has a functionality of four in epoxy curing reactions.[13]

Synthesis of **Sebacic Dihydrazide**

The most common and straightforward synthesis of SDH involves the reaction of a sebacic acid derivative with hydrazine hydrate.[1]

Representative Laboratory Protocol

A typical two-step laboratory synthesis proceeds as follows:

Step 1: Synthesis of Sebacoyl Chloride

- Sebacic acid is mixed with an excess of thionyl chloride ($SOCl_2$).

© 2026 BenchChem. All rights reserved.

- The mixture is refluxed until the evolution of HCl and SO_2 gas ceases, indicating the complete conversion of the carboxylic acid groups to acyl chloride groups.
- Excess thionyl chloride is removed under reduced pressure to yield crude sebacoyl chloride.

Step 2: Synthesis of **Sebacic Dihydrazide**

- The crude sebacoyl chloride is dissolved in a suitable inert solvent.
- This solution is added dropwise to a cooled, stirred solution of excess hydrazine hydrate ($N_2H_4 \cdot H_2O$). The reaction is highly exothermic and must be controlled.
- After the addition is complete, the reaction mixture is stirred for a period to ensure complete reaction.
- The resulting white precipitate of **sebacic dihydrazide** is isolated by filtration, washed with water to remove hydrazine salts, and then purified by recrystallization, often from an aqueous ethanol solution.[1]

Alternative methods, such as reacting dimethyl sebacate with hydrazine hydrate or using hydrazine clathrates with dibasic acid diesters, have been developed to achieve high purity and yield with minimal by-products.[1][14][15]

Key Applications and Mechanistic Insights

The dual functionality and flexible structure of SDH make it a versatile agent in polymer science.

Latent Curing Agent for Epoxy Resins

SDH is widely used as a latent thermal curing agent for one-component epoxy systems.[16][17]

- Mechanism of Latency: Latency is achieved because SDH is a solid with a high melting point (approx. 186-188°C) that is largely unreactive with the epoxy resin at ambient temperatures.[18][19] Upon heating, the SDH melts and its hydrazide groups become available to react with the epoxy rings, initiating the crosslinking process.[5][20] This provides a long pot life at room temperature, which is critical for applications like powder coatings and adhesives.[18]

© 2026 BenchChem. All rights reserved.

- Curing Reaction: The curing mechanism involves a nucleophilic addition reaction where the nitrogen atoms of the hydrazide attack the carbon atoms of the epoxy ring, causing it to open. As SDH has four reactive hydrogens, it can crosslink four epoxy groups, creating a dense and stable polymer network.[13]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Sebacic dihydrazide | 925-83-7 | Benchchem [benchchem.com]
- 2. Buy Sebacic dihydrazide | 925-83-7 [smolecule.com]
- 3. Decanedioic acid, 1,10-dihydrazide | C10H22N4O2 | CID 70219 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. spectrabase.com [spectrabase.com]
- 8. SEBACIC ACID DISODIUM SALT(17265-14-4) 1H NMR [m.chemicalbook.com]
- 9. Hydrazide - Wikipedia [en.wikipedia.org]
- 10. researchgate.net [researchgate.net]
- 11. lumiprobe.com [lumiprobe.com]
- 12. taylorandfrancis.com [taylorandfrancis.com]
- 13. adhesivesmag.com [adhesivesmag.com]
- 14. SEBACIC DIHYDRAZIDE synthesis - chemicalbook [chemicalbook.com]
- 15. JPH07157460A - A novel method for producing dihydrazides using a hydrazine inclusion complex - Google Patents [patents.google.com]
- 16. specialchem.com [specialchem.com]
- 17. nbinno.com [nbinno.com]

© 2026 BenchChem. All rights reserved.

- 18. Hydrazine Derivatives/Hydrazide Compounds | Product & Service | Otsuka Chemical Co., Ltd. [otsukac.co.jp]
- 19. researchgate.net [researchgate.net]
- 20. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [sebacic dihydrazide molecular structure and functional groups]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147458/docs#sebacic-dihydrazide-molecular-structure-and-functional-groups]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.